

# Samotolisib radiographic progression-free survival data

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## Compound Focus: Samotolisib

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## Efficacy Outcomes of Samotolisib in mCRPC

The data below comes from a phase Ib/II study of **Samotolisib plus Enzalutamide** in patients with metastatic castration-resistant prostate cancer (mCRPC) who had progressed on prior abiraterone therapy [1].

Outcome Measure	Samotolisib + Enzalutamide	Placebo + Enzalutamide	P-value
Median rPFS	10.2 months	5.5 months	0.03 [1]
Median PCWG2-PFS	3.8 months	2.8 months	0.003 [1]
rPFS in AR-v7 negative patients	13.2 months	5.3 months	0.03 [1]

Abbreviations: rPFS, radiographic progression-free survival; PCWG2-PFS, Progression-free survival as per Prostate Cancer Clinical Trials Working Group 2 criteria; AR-v7, Androgen Receptor splice variant 7.

## Detailed Experimental Protocol

For your guide's methodology section, here are the key details of the clinical trial design and assessment criteria.

## Study Design and Treatment

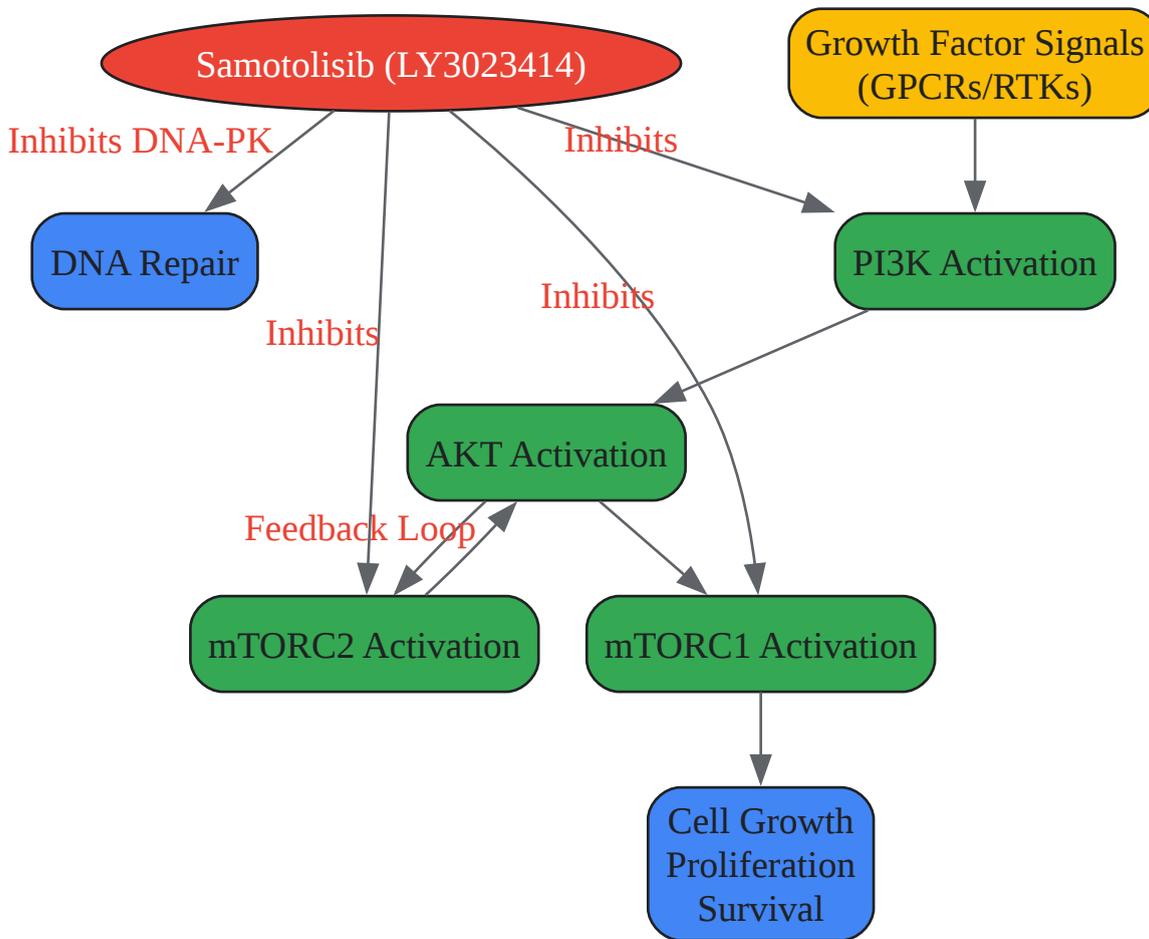
- **Clinical Trial Identifier:** NCT02407054 [1].
- **Phase:** Ib/II, double-blind, placebo-controlled [1].
- **Patient Population:** Patients with advanced mCRPC and disease progression on prior abiraterone treatment [1].
- **Intervention:** Patients were randomized to receive either **Enzalutamide (160 mg once daily) plus Samotolisib (200 mg twice daily)** or **Enzalutamide plus a placebo** on a 28-day cycle [1].

## rPFS Assessment Methodology

- **Assessment Criteria:** rPFS was defined based on a combination of radiographic and clinical findings [1]. The specific criteria used in pivotal prostate cancer trials like COU-AA-302 typically include [2]:
  - **Bone Scan:** Appearance of **≥ two new lesions** on an 8-week bone scan, confirmed by a second scan.
  - **Soft Tissue Progression:** Progression in lymph nodes or visceral organs as assessed by cross-sectional imaging (e.g., CT or MRI), using criteria like RECIST 1.1 [2].
  - **Death:** Death from any cause.
- **Endpoint Association:** rPFS has been validated as a response biomarker in mCRPC and is highly associated with overall survival (OS), supporting its use in clinical trials [2].

## Samotolisib's Mechanism of Action

To help your audience understand the scientific rationale, this diagram shows the key pathways **Samotolisib** inhibits.



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**Samotolisib** is an oral ATP-competitive inhibitor that simultaneously targets multiple key enzymes [1] [3]:

- **PI3K/mTOR Pathway:** It potently inhibits Class I PI3K isoforms and both mTOR complexes (mTORC1 and mTORC2). This broad inhibition is designed to overcome the feedback activation that can occur when only one node in the pathway is targeted [4].
- **DNA-PK Inhibition:** It also inhibits DNA-dependent protein kinase (DNA-PK), a key enzyme in DNA repair. This is relevant because DNA-PK can also act as a co-regulator of the androgen receptor, providing another potential mechanism to combat resistance in prostate cancer [1].

## Interpretation and Context for Your Guide

- **Clinical Relevance:** The combination of **Samotolisib** and Enzalutamide showed a clinically meaningful and statistically significant improvement in rPFS compared to Enzalutamide alone in a patient population with limited treatment options after abiraterone failure [1].

- **Biomarker-Driven Response:** The enhanced benefit in **AR-v7 negative** patients and those with **PTEN-intact** tumors suggests that biomarkers could be crucial for identifying the patient population most likely to respond to this combination therapy [1]. This is a key point for a targeted audience of researchers and drug developers.
- **Comparison with Other Data:** It is worth noting for a comprehensive comparison that a **pediatric phase II study** (Pediatric MATCH) of **Samotolisib** as a single agent in solid and CNS tumors with PI3K/mTOR pathway alterations showed **no objective responses** [5] [6]. This highlights that the efficacy of a targeted therapy can be highly context-dependent, varying by disease setting, combination partner, and specific tumor biology.

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